

Technical Guide: Physicochemical Properties of Methyl 2-(1-methylpiperidin-4-yl)acetate

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Compound of Interest

Compound Name: Methyl 2-(1-methylpiperidin-4-yl)acetate

Cat. No.: B1319215

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This document provides a concise overview of the fundamental physicochemical properties of **Methyl 2-(1-methylpiperidin-4-yl)acetate**, a compound of interest in synthetic chemistry and drug discovery. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

The essential molecular identifiers for **Methyl 2-(1-methylpiperidin-4-yl)acetate** are summarized in the table below. This information is critical for molecular modeling, analytical characterization, and stoichiometric calculations in experimental protocols.

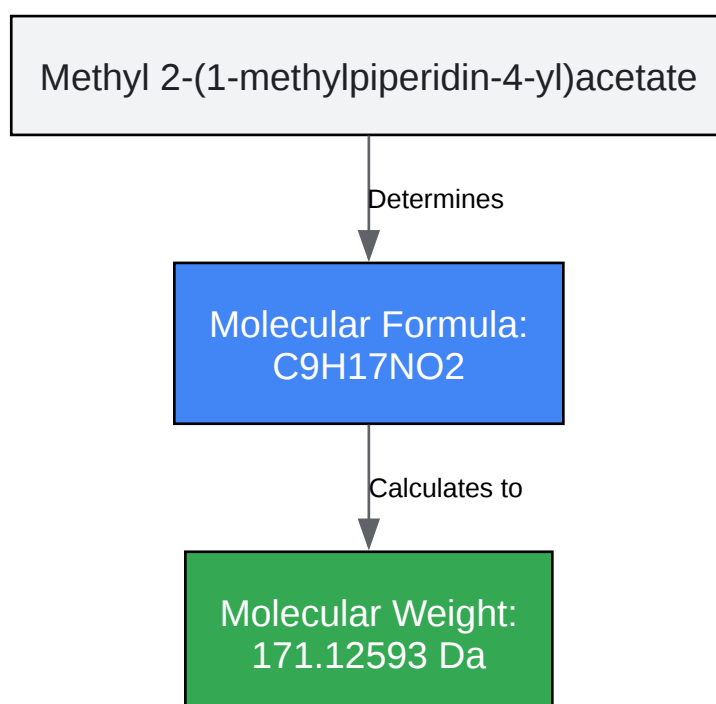
Parameter	Value	Reference
Molecular Formula	C ₉ H ₁₇ NO ₂	[1]
Monoisotopic Mass	171.12593 Da	[1]

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula are beyond the scope of this guide. However, standard analytical techniques such as mass spectrometry (for molecular weight and formula confirmation) and nuclear magnetic resonance (NMR) spectroscopy (for structural elucidation) are typically employed.

Logical Relationship of Molecular Properties

The relationship between the chemical name, its molecular formula, and its molecular weight is fundamental. The chemical name defines the structure, from which the molecular formula (the type and number of atoms) can be determined. The molecular weight is then calculated based on the atomic weights of the constituent atoms in the molecular formula.



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Caption: Logical flow from chemical name to molecular formula and weight.

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References

- 1. PubChemLite - Methyl 2-(1-methylpiperidin-4-yl)acetate (C₉H₁₇NO₂)
[pubchemlite.lcsb.uni.lu]
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